

Best practices for storing and handling Chiniofon powder

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Compound of Interest

Compound Name: *Chiniofon*

Cat. No.: *B1260458*

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Technical Support Center: Chiniofon Powder

This technical support center provides best practices, troubleshooting guides, and frequently asked questions for researchers, scientists, and drug development professionals working with **Chiniofon** powder.

Frequently Asked Questions (FAQs)

Q1: What is **Chiniofon** and what is its primary application in research?

Chiniofon is a halogenated 8-hydroxyquinoline derivative historically used as an anti-amebic drug. In a research setting, it is primarily investigated for its antiprotozoal properties. Its mechanism of action is thought to involve the disruption of essential processes within parasitic organisms.

Q2: What are the key chemical and physical properties of **Chiniofon**?

The table below summarizes the key properties of **Chiniofon**.

| Property | Value |
|-------------------|---|
| Molecular Formula | C ₉ H ₆ INO ₄ S |
| Molecular Weight | 351.12 g/mol |
| CAS Number | 547-91-1 |
| Appearance | Typically a yellow to yellowish-brown powder |
| Solubility | Soluble in DMSO (3.52 mg/mL) and water (2 mg/mL). Sonication is recommended to aid dissolution. [1] |

Q3: What are the recommended storage conditions for **Chiniofon** powder and its solutions?

Proper storage is crucial to maintain the stability and efficacy of **Chiniofon**.

| Formulation | Storage Temperature | Duration |
|-------------|---------------------|-----------------------------------|
| Powder | -20°C | Up to 3 years [1] |
| In Solvent | -80°C | Up to 1 year [1] |

To prevent degradation, protect both the powder and solutions from light and moisture.

Experimental Protocols

Protocol 1: Preparation of a 10 mM **Chiniofon** Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Chiniofon** in DMSO, a common solvent for this compound.

Materials:

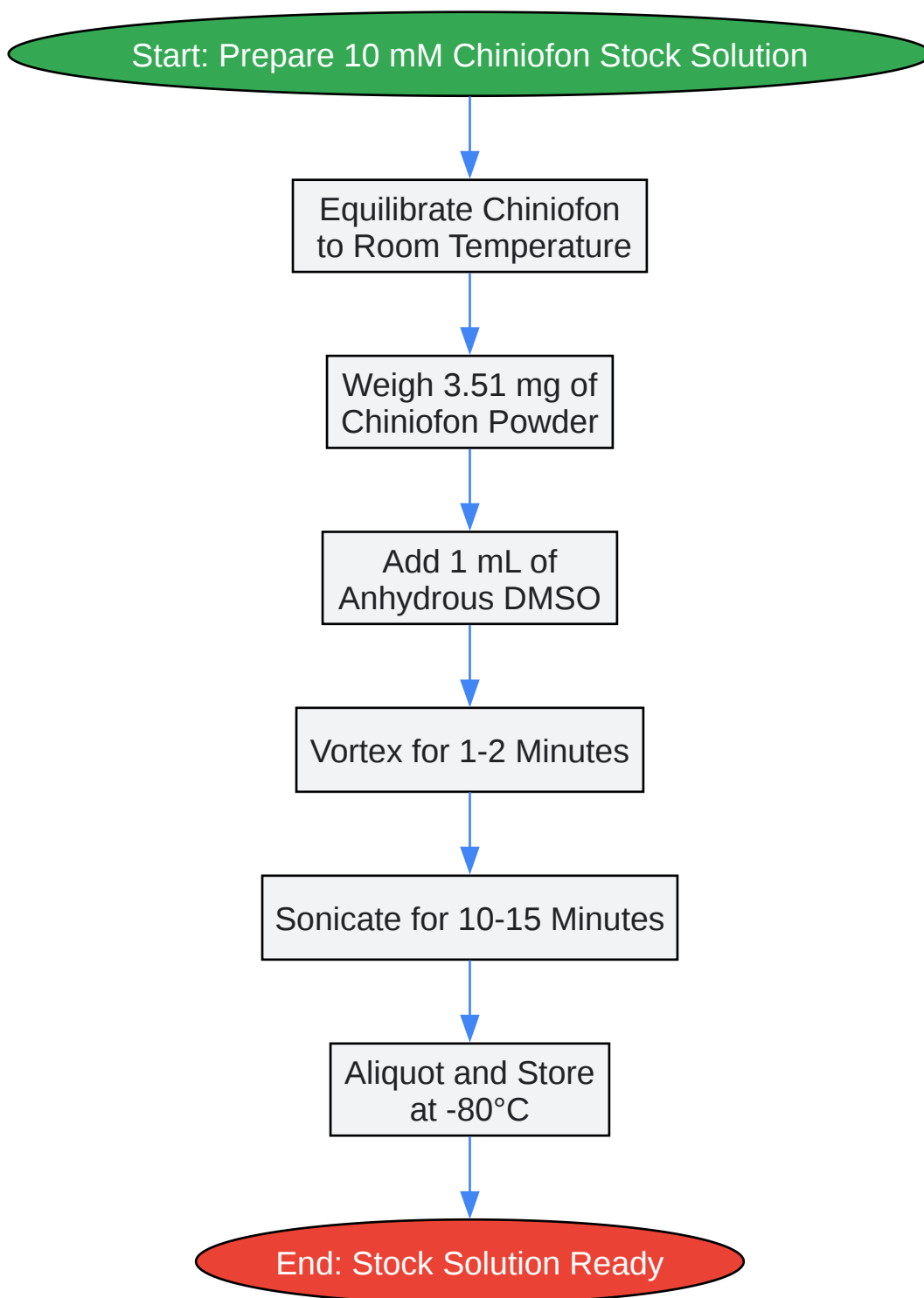
- **Chiniofon** powder
- Anhydrous DMSO
- Sterile microcentrifuge tubes or vials

- Calibrated analytical balance
- Vortex mixer
- Sonicator bath

Procedure:

- Equilibration: Allow the vial of **Chiniofon** powder to equilibrate to room temperature before opening to prevent moisture condensation.
- Weighing: In a chemical fume hood, carefully weigh out 3.51 mg of **Chiniofon** powder using a calibrated analytical balance.
- Dissolution: Transfer the weighed powder to a sterile microcentrifuge tube. Add 1 mL of anhydrous DMSO to the tube.
- Mixing: Vortex the solution for 1-2 minutes to facilitate dissolution.
- Sonication: Place the tube in a sonicator bath for 10-15 minutes to ensure complete dissolution.^[1]
- Storage: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -80°C.

Experimental Workflow for Stock Solution Preparation



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Caption: Workflow for preparing a 10 mM **Chiniofon** stock solution in DMSO.

Troubleshooting Guide

| Issue | Possible Cause | Recommended Solution |
|---|---|---|
| Inconsistent experimental results | Degradation of Chiniofon due to improper storage. | Ensure the powder is stored at -20°C and solutions at -80°C, protected from light and moisture. Prepare fresh solutions if degradation is suspected. |
| Powder is difficult to dissolve | Insufficient mixing or sonication. | Vortex the solution thoroughly and use a sonicator bath to aid dissolution. ^[1] Warming the solution slightly may also help, but be cautious of potential degradation. |
| Precipitation observed in stock solution upon thawing | Exceeded solubility limit or improper storage. | Ensure the concentration does not exceed the recommended solubility. Thaw the solution at room temperature and vortex before use. Avoid repeated freeze-thaw cycles by preparing single-use aliquots. |
| Color change in powder or solution | Degradation of the compound. | A significant color change may indicate degradation. It is recommended to use a fresh batch of Chiniofon powder for critical experiments. |

Safety and Handling

Personal Protective Equipment (PPE):

- Eye Protection: Wear safety glasses or goggles.
- Hand Protection: Use chemically resistant gloves.
- Body Protection: Wear a lab coat.

- Respiratory Protection: When handling the powder outside of a certified chemical fume hood, use a NIOSH-approved respirator to avoid inhaling dust particles.

Handling Procedures:

- Handle **Chiniofon** powder in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.
- Avoid contact with skin, eyes, and clothing.
- Wash hands thoroughly after handling.

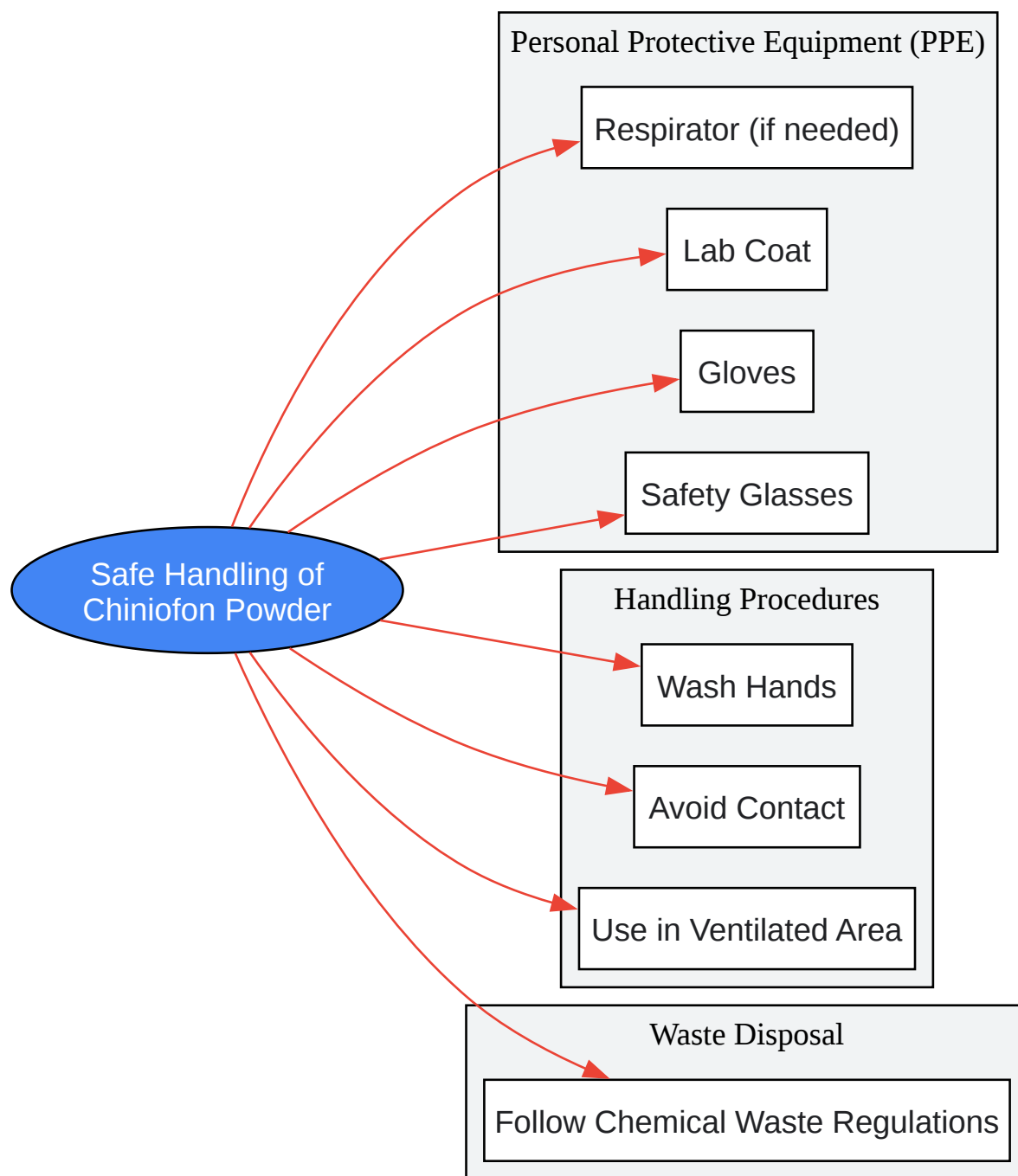
First Aid Measures:

- After Inhalation: Move to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist.
- After Skin Contact: Wash the affected area with soap and water for 15-20 minutes. Remove contaminated clothing.
- After Eye Contact: Rinse cautiously with water for 15-20 minutes. Remove contact lenses if present and easy to do. Continue rinsing.
- After Ingestion: Do not induce vomiting. Rinse mouth with water and seek immediate medical attention.

Waste Disposal:

Dispose of **Chiniofon** waste in accordance with local, state, and federal regulations for chemical waste. Do not dispose of it down the drain or in regular trash.

Logical Relationship for Safe Handling



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Caption: Key components for the safe handling of **Chiniofon** powder.

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References

- 1. The Pharmacologic Action of Chiniofon - PMC [pmc.ncbi.nlm.nih.gov]
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